

Technical Guide: Safety Data for H-Lys(Z)-OH-d3

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Compound of Interest

Compound Name: *H-Lys(Z)-OH-d3*

Cat. No.: *B12413284*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data for **H-Lys(Z)-OH-d3** (Nε-Benzyloxycarbonyl-L-lysine-2,6,6-d3), a deuterated derivative of Nε-benzyloxycarbonyl-L-lysine. Understanding the safety and handling protocols for this compound is crucial for ensuring laboratory safety and the integrity of research outcomes. This guide synthesizes available data from safety data sheets (SDS) for both the deuterated compound and its non-deuterated analogue, presenting the information in a clear and accessible format for laboratory personnel.

Section 1: Chemical and Physical Properties

A summary of the key chemical and physical properties of H-Lys(Z)-OH and its deuterated form is presented below. These properties are essential for proper handling, storage, and experimental design.

Property	H-Lys(Z)-OH	H-Lys(Z)-OH-d3	References
Molecular Formula	C14H20N2O4	C14H17D3N2O4	[1][2][3]
Molecular Weight	280.32 g/mol	283.34 g/mol	[4][5]
CAS Number	1155-64-2	N/A (Unlabeled: 1155-64-2)	
Appearance	White to off-white powder/solid	No data available	
Melting Point	259 °C (decomposes)	No data available	
Solubility	Soluble in 0.1 M HCl and H2O	No data available	
Optical Activity	$[\alpha]_{20/D} +15.5 \pm 1^\circ$, c = 1% in 1 M HCl	No data available	

Section 2: Hazard Identification and Toxicological Information

According to the available safety data sheets, neither H-Lys(Z)-OH nor its deuterated form are classified as hazardous substances. However, as with any chemical, appropriate caution should be exercised.

Potential Health Effects:

- Eye Contact: May cause eye irritation.
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.

Toxicological Data Summary:

Toxicity Endpoint	Result	References
Acute Oral Toxicity	Not classified	
Acute Dermal Toxicity	Not classified	
Acute Inhalation Toxicity	Not classified	
Skin Corrosion/Irritation	Not classified	
Serious Eye Damage/Irritation	Not classified	
Respiratory or Skin Sensitization	Not classified	
Germ Cell Mutagenicity	Not classified	
Carcinogenicity	Not classified	
Reproductive Toxicity	Not classified	

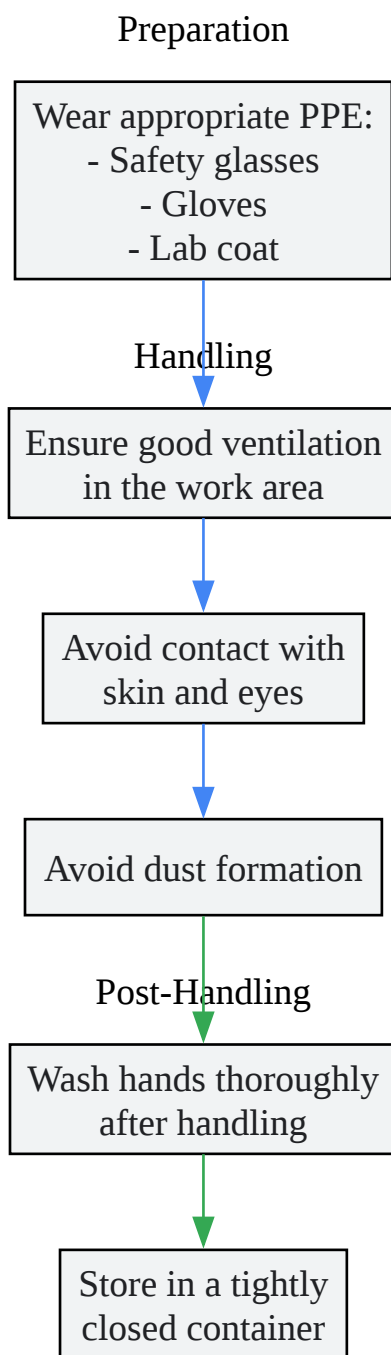
Based on available data, the classification criteria for these hazards are not met. No significant symptoms are expected under anticipated conditions of normal use.

Section 3: Handling, Storage, and Emergency Protocols

Proper handling and storage are critical for maintaining the stability of the compound and ensuring the safety of laboratory personnel.

Safe Handling Protocol

A standard protocol for handling **H-Lys(Z)-OH-d3** should include the following steps:



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Figure 1. Safe handling workflow for **H-Lys(Z)-OH-d3**.

Storage Conditions

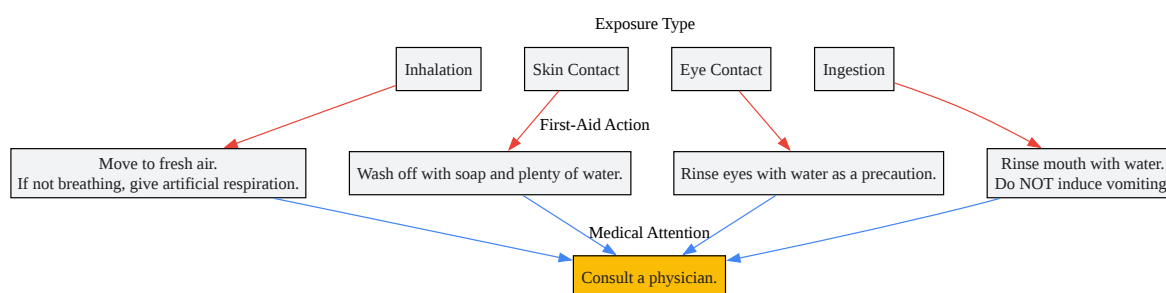
Proper storage is essential to maintain the integrity of the compound.

- Short-term (powder): Store at 2-8°C.
- Long-term (powder): Store at -20°C for up to 3 years.
- In solvent: Store at -20°C for 1 month or -80°C for 6 months.

Store in a cool, well-ventilated place away from heat and direct sunlight. Keep the container tightly closed when not in use. Incompatible materials to avoid include strong acids, strong bases, and strong oxidizing agents.

Emergency First-Aid Measures

In case of accidental exposure, follow these first-aid protocols:



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Figure 2. Emergency first-aid procedures for **H-Lys(Z)-OH-d3** exposure.

Section 4: Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable extinguishing media: Do not use a heavy water stream.
- Hazardous decomposition products: Under fire conditions, hazardous decomposition products such as carbon oxides and nitrogen oxides may form.
- Protective equipment: Firefighters should wear self-contained breathing apparatus if necessary.

Accidental Release Measures:

- Personal precautions: Use personal protective equipment and avoid dust formation.
- Environmental precautions: Do not let the product enter drains.
- Methods for cleaning up: Mechanically recover the product and shovel it into a suitable container for disposal.

Section 5: Stability and Reactivity

- Reactivity: The product is non-reactive under normal conditions of use, storage, and transport.
- Chemical stability: Stable under recommended storage conditions.
- Possibility of hazardous reactions: No dangerous reactions are known under normal conditions of use.
- Conditions to avoid: Direct sunlight and extremely high or low temperatures.
- Incompatible materials: Strong acids, strong bases, and strong oxidizing agents.
- Hazardous decomposition products: Fume, carbon monoxide, and carbon dioxide.

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